

# Toxicological Profiling and Safety Architecture for Furan-Based Diols

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## Compound of Interest

Compound Name: *1,2-Bis(furan-2-yl)ethane-1,2-diol*  
CAS No.: 4464-77-1  
Cat. No.: B2723048

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## Executive Technical Summary

Furan-based diols are emerging as critical bio-based monomers for high-performance polymers (e.g., PEF) and pharmaceutical intermediates.<sup>[1]</sup> However, their structural similarity to furan—a known Group 2B carcinogen—necessitates a rigorous differentiation in safety protocols.

This guide establishes that 2,5-Furandimethanol (FDM) and Tetrahydrofuran-2,5-dimethanol (THFDM) possess distinct toxicological signatures driven by their degree of saturation.<sup>[1]</sup> While FDM presents risks associated with aromatic ring activation and thermal instability, THFDM behaves as a peroxide-forming ether with solvent-like narcotic properties.<sup>[1]</sup>

## Compound Identification

Feature	2,5-Furandimethanol (FDM)	Tetrahydrofuran-2,5-dimethanol (THFDM)
CAS RN	1883-75-6	104-80-3 (cis/trans mix)
Structure	Aromatic furan ring, two -CH <sub>2</sub> OH groups	Saturated tetrahydrofuran ring, two -CH <sub>2</sub> OH groups
Physical State	Solid (Beige/White powder)	Liquid (Viscous, hygroscopic)
Key Hazard	Thermal instability, potential metabolic activation	Peroxide formation, solvent narcosis

## Toxicological Profile & Mechanism

### Mechanism of Toxicity: The Metabolic Bifurcation

The toxicity of furanics is dictated by the metabolic fate of the furan ring. Understanding this pathway is crucial for risk assessment in drug development.

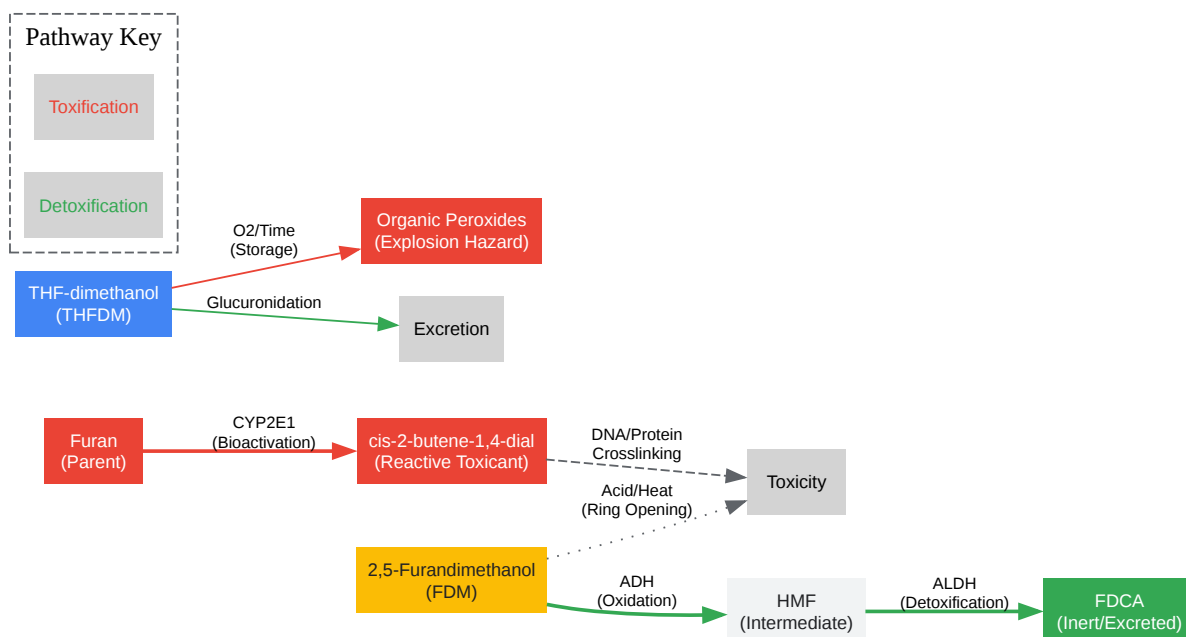
- Furan (Parent): Metabolized by CYP2E1 to cis-2-butene-1,4-dial (BDA), a highly reactive unsaturated dialdehyde that crosslinks DNA and proteins, leading to cytotoxicity and carcinogenesis.<sup>[1]</sup>
- FDM (The Diol): The presence of hydroxymethyl groups alters the metabolic trajectory.
  - Detoxification Pathway: FDM is primarily oxidized by alcohol dehydrogenases (ADH) to 5-Hydroxymethylfurfural (HMF) and subsequently to 2,5-Furandicarboxylic acid (FDCA).<sup>[1]</sup> FDCA is water-soluble, stable, and rapidly excreted, representing a safe endpoint.
  - Toxication Pathway: If oxidation is inhibited or the ring is chemically compromised (acid/heat), FDM can degrade into reactive humins or ring-opened species similar to BDA.<sup>[1]</sup>
- THFDM (The Saturated Diol): Lacking the double bonds of the furan ring, THFDM cannot form the reactive BDA metabolite. Its toxicity profile aligns with aliphatic diols and ethers—primarily irritation and central nervous system (CNS) depression at high doses.

## Comparative Hazard Data (GHS Classification)

Hazard Class	FDM (1883-75-6)	THFDM (104-80-3)	Scientific Context
Acute Oral	Cat 4 (Harmful)	Cat 4 (Harmful)	LD50 (Rat) ~1650 mg/kg (inferred from THF data).[1]
Skin/Eye	Cat 2 (Irritant)	Cat 2 (Irritant)	Both cause reversible irritation; FDM dust is a mechanical irritant. [1]
Sensitization	Data Limited	Negative	No structural alerts for protein haptentization. [1]
Genotoxicity	Inconclusive/Alert	Negative	FDM has a structural alert due to the furan ring but lacks the volatility of furan. THFDM is Ames negative.[1]
Specific Risk	STOT SE 3 (Resp)	EUH019 (Peroxides)	FDM dust irritates lungs; THFDM forms explosive peroxides upon storage.[1]

## Visualization: Metabolic Fate & Safety Logic

The following diagram illustrates the divergent metabolic pathways that determine the safety profile of these compounds.



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Figure 1: Metabolic bifurcation showing the detoxification of FDM to FDCA versus the bioactivation of Furan, and the storage hazard of THFDM.

## Experimental Protocols for Safety Validation

### Protocol A: Peroxide Quantitation for THFDM

Rationale: Like its parent tetrahydrofuran (THF), THFDM contains an ether linkage susceptible to auto-oxidation.[1] Researchers must verify peroxide levels before distillation or heating.[1]

Methodology:

- Reagent Prep: Prepare a fresh 10% KI (Potassium Iodide) solution in glacial acetic acid.
- Sampling: Take 1 mL of THFDM liquid.

- Reaction: Add 1 mL of KI solution. Shake gently.
- Observation (Immediate):
  - Colorless: < 5 ppm (Safe).[1]
  - Yellow:[1] Low peroxides (Caution, do not distill).
  - Brown/Red:[1] High peroxides (> 100 ppm).[1] DANGER.
- Neutralization: If positive, pass the solvent through a column of activated alumina or treat with ferrous sulfate solution before disposal.

## Protocol B: Ames Test (Bacterial Reverse Mutation)

Rationale: To definitively rule out genotoxicity for FDM derivatives in early-stage drug development.[1]

Methodology (OECD 471 Compliant):

- Strains: *S. typhimurium* TA98, TA100, TA1535, TA1537, and *E. coli* WP2 uvrA.[2]
- Metabolic Activation: Prepare S9 mix (rat liver homogenate) to simulate mammalian metabolism (crucial for furanics).
- Dosing: Prepare 5 concentrations of FDM (e.g., 50, 150, 500, 1500, 5000  $\mu$ g/plate) in DMSO.
- Incubation:
  - Mix bacteria + Test Article + S9 (or buffer) in top agar.[1]
  - Pour onto minimal glucose agar plates.[1]
  - Incubate at 37°C for 48-72 hours.
- Analysis: Count revertant colonies.
  - Positive: Dose-dependent increase >2-fold over control.[1][2]

- Negative:[1] No significant increase.[3]
- Note: FDM is expected to be Negative or Weakly Positive only at cytotoxic doses, unlike Furan.

## Handling, Storage, and Engineering Controls

### 2,5-Furandimethanol (FDM)[1]

- Stability: Acid and Heat Sensitive. FDM degrades rapidly >120°C or in the presence of Brønsted acids, forming insoluble humins.
- Storage: Store at 2–8°C (Refrigerated) under inert atmosphere (Argon/Nitrogen).
- PPE: N95/P2 dust mask is mandatory due to STOT SE 3 (Respiratory Irritation).[1] Nitrile gloves (0.11 mm) provide sufficient splash protection.[1]

### Tetrahydrofuran-2,5-dimethanol (THFDM)[1]

- Stability: Peroxide Former. Hygroscopic.[1]
- Storage: Store in amber glass at room temperature. Crucial: Containers must be air-tight but headspace should be minimized to reduce peroxidation.[1] Test for peroxides every 6 months.[1]
- PPE: Chemical splash goggles are critical (Eye Irrit 2).[1] Butyl rubber gloves are preferred for prolonged contact, as THF derivatives can permeate nitrile.

## References

- National Institutes of Health (NIH) PubChem. 2,5-Furandimethanol (CID 74663) Safety and Hazards.[1] Retrieved from [\[Link\]](#)[1]
- European Chemicals Agency (ECHA). Registration Dossier: Tetrahydrofuran (CAS 109-99-9) - Read-across data for THFDM.[1] Retrieved from [\[Link\]](#)[1]
- Peterson, L. A. (2013). Reactive Metabolites in the Biotransformation of Molecules Containing a Furan Ring. Chemical Research in Toxicology. Retrieved from [\[Link\]](#)

- OECD Guidelines for the Testing of Chemicals. Test No. 471: Bacterial Reverse Mutation Test. [2][4] Retrieved from [Link][1][4]

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## Sources

- 1. 2,5-Tetrahydrofuran dimethanol | C<sub>6</sub>H<sub>12</sub>O<sub>3</sub> | CID 97792 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. [bulldog-bio.com](https://www.bulldog-bio.com) [[bulldog-bio.com](https://www.bulldog-bio.com)]
- 4. The Ames Test or Bacterial Reverse Mutation Test - Eurofins Scientific [[eurofins.com.au](https://www.eurofins.com.au)]
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